

minimizing side reactions with (3-(Naphthalen-1-yl)phenyl)boronic acid

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Compound of Interest

Compound Name: (3-(Naphthalen-1-yl)phenyl)boronic acid

Cat. No.: B591625

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Technical Support Center: (3-(Naphthalen-1-yl)phenyl)boronic acid

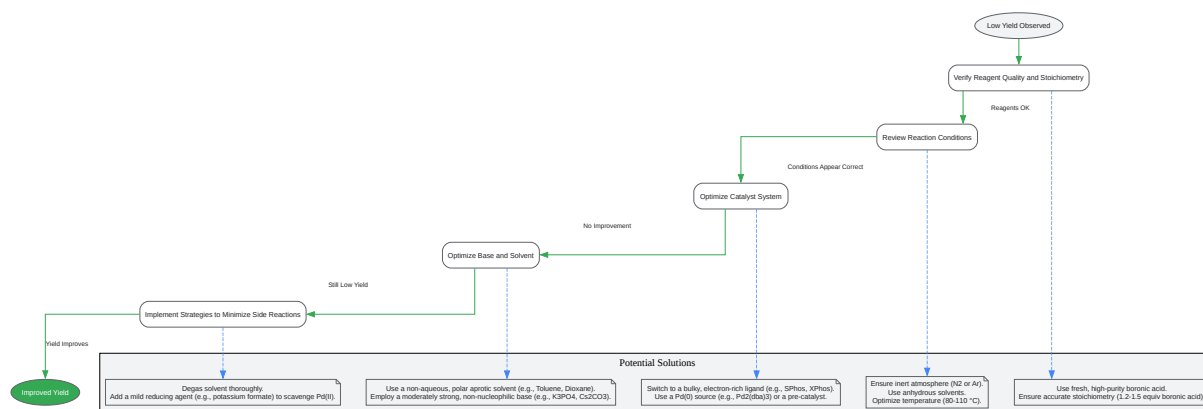
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(3-(Naphthalen-1-yl)phenyl)boronic acid**, particularly in Suzuki-Miyaura cross-coupling reactions.

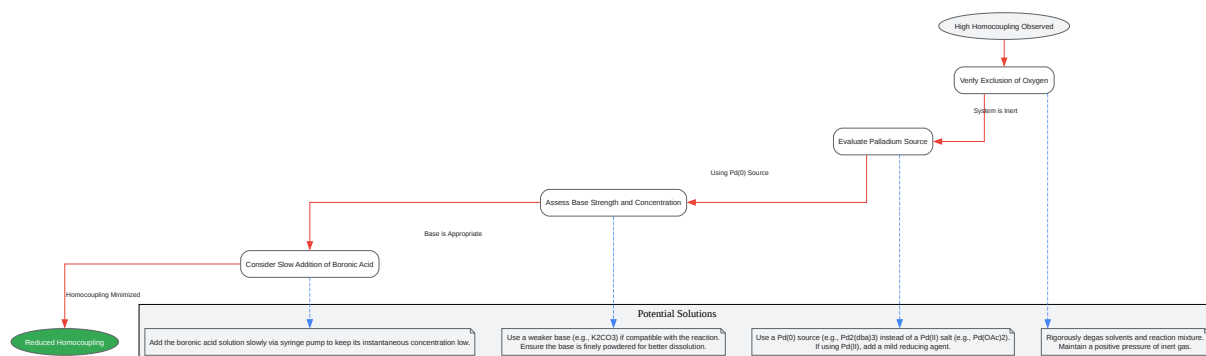
Troubleshooting Guides

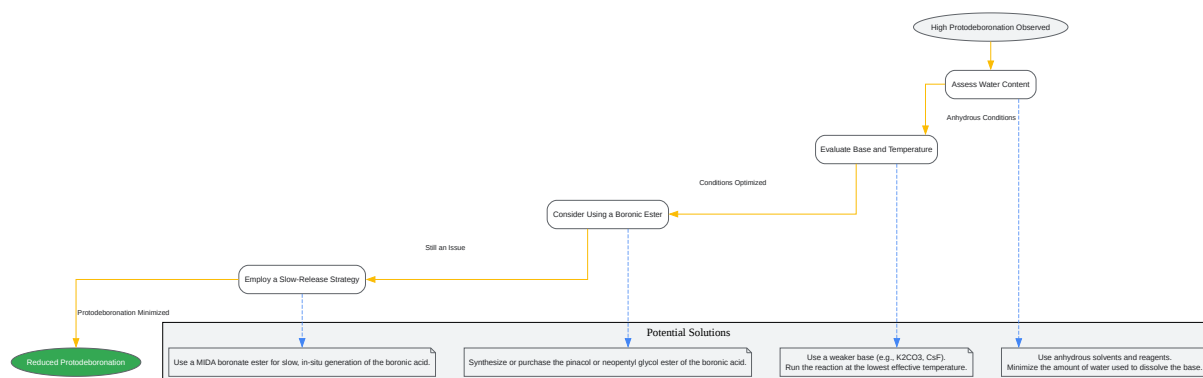
Issue 1: Low Yield of the Desired Cross-Coupled Product

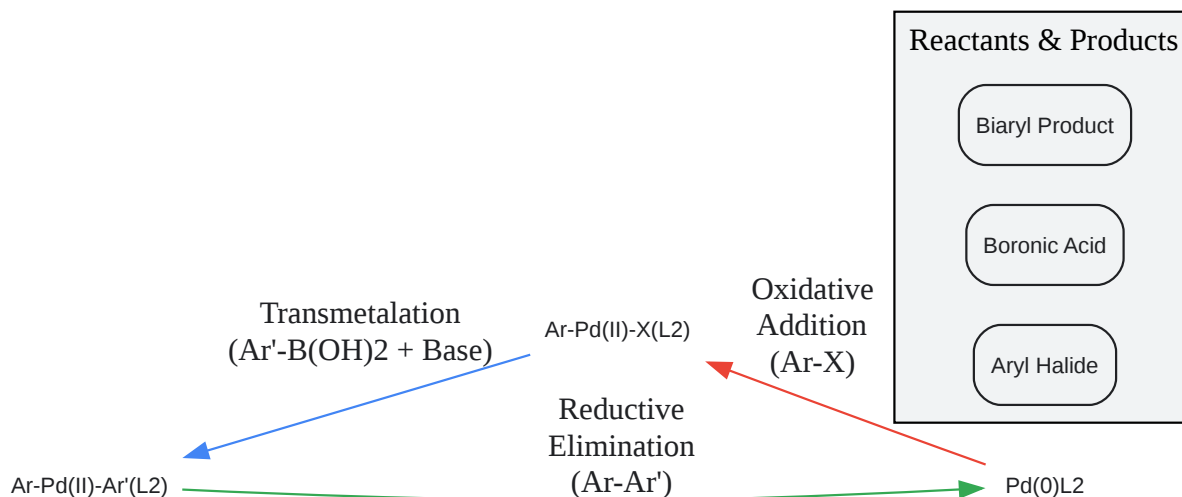
Low yields are a common issue when working with sterically hindered boronic acids like **(3-(Naphthalen-1-yl)phenyl)boronic acid**. The primary competing side reactions are protodeboronation and homocoupling of the boronic acid.

Troubleshooting Workflow:









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